

AMPSO Sodium Salt: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *AMPSO sodium salt*

Cat. No.: *B566536*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **AMPSO sodium salt**, a versatile zwitterionic buffer. This document details its physicochemical properties, pricing for research purposes, and established applications, with a focus on detailed experimental protocols. The information herein is intended to support researchers, scientists, and drug development professionals in leveraging the unique properties of **AMPSO sodium salt** in their work.

Core Properties and Pricing

AMPSO sodium salt, chemically known as 3-([1,1-Dimethyl-2-hydroxyethyl]amino)-2-hydroxypropanesulfonic acid sodium salt, is a member of the "Good's buffers" series. It is particularly valued for its ability to maintain a stable pH in the alkaline range. Its zwitterionic nature, with both a sulfonic acid and an amino group, provides good buffering capacity with minimal interference in many biochemical assays.^[1]

Physicochemical Properties of AMPSO Sodium Salt

Property	Value	Reference(s)
Chemical Formula	C ₇ H ₁₆ NNaO ₅ S	[2]
Molecular Weight	249.26 g/mol	[2]
pKa (25°C)	9.0 (Free acid)	[3]
Useful pH Range	8.3 - 9.7	[3]
Appearance	White crystalline powder	[2]
Solubility in Water	0.33 g/mL	[3]
CAS Number	102029-60-7	[2]

Price per Gram for Research Purposes

The price of **AMPSO sodium salt** for research purposes can vary depending on the supplier, purity, and quantity purchased. The following table provides an estimated price per gram from various suppliers. Please note that prices are subject to change and may not include shipping and handling fees.

Supplier	Quantity	Price (USD/EUR/GBP)	Estimated Price per Gram
Carl ROTH	25 g	€70.85	€2.83
Sigma-Aldrich (A1911)	100 g	£344.25 (List Price) £459.00	£3.44 (List Price) £4.59
SLS Ireland (A1911-100G)	100 g	€488.00	€4.88

Prices are based on data from December 2025 and should be used as an estimate. For current pricing, please refer to the suppliers' websites.

Applications in Research and Drug Development

AMPSO sodium salt is a versatile reagent with several key applications in research and drug development.^[2] Its primary function is as a biological buffer, but it also serves as a stabilizing and solubilizing agent.^[2]

- **Biotechnology and Protein Science:** It is widely used in protein electrophoresis and blotting, particularly for the transfer of basic proteins.^[1] It also acts as a stabilizing agent in protein formulations, which is crucial in the development of therapeutic proteins.^[2]
- **Enzyme Assays:** The alkaline buffering range of AMPSO makes it suitable for assays of enzymes that are active at high pH, such as alkaline phosphatase.
- **Capillary Electrophoresis:** It can be used as a buffer component in capillary electrophoresis for the separation of proteins and other biomolecules.
- **Pharmaceutical Formulation:** **AMPSO sodium salt** is used in the formulation of medications to aid in the delivery of active ingredients and enhance their bioavailability.^[2] Its biocompatibility and low toxicity profile are advantageous in these applications.^[2]

Experimental Protocols

This section provides detailed methodologies for key experiments utilizing **AMPSO sodium salt**.

Western Blotting with AMPSO-Based Transfer Buffer

AMPSO is highly effective in transfer buffers for Western blotting, especially for the efficient transfer of strongly basic proteins from polyacrylamide gels to membranes like nitrocellulose or PVDF.^{[1][4]} Standard Tris-glycine transfer buffers, with a pH around 8.3, can be suboptimal for proteins with high isoelectric points (pI), as these proteins may carry a net positive charge, hindering their transfer. The higher pH maintained by AMPSO ensures these basic proteins have a net negative charge, facilitating their migration out of the gel.^[1]

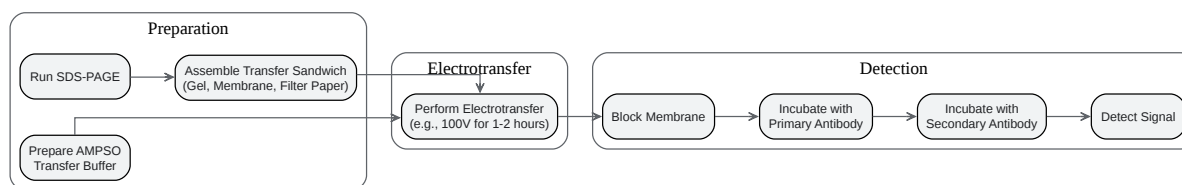
Reagents:

- AMPSO (MW: 227.28 g/mol for free acid)
- Methanol

- Deionized water
- Sodium Hydroxide (NaOH) for pH adjustment

Protocol:

- Weigh out 5.68 g of AMPSO and dissolve it in approximately 700 mL of deionized water.
- Add 200 mL of methanol to the solution.
- Adjust the pH of the solution to 9.0 by adding NaOH. Monitor the pH carefully with a calibrated pH meter.
- Bring the final volume to 1 L with deionized water.
- Store the buffer at 4°C. It is recommended to use the buffer fresh for optimal performance.^[1]



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Western Blot transfer workflow using AMPSO buffer.

Alkaline Phosphatase (ALP) Activity Assay

AMPSO buffer is suitable for measuring the activity of alkaline phosphatase, an enzyme with optimal activity at an alkaline pH. The assay involves the conversion of p-nitrophenyl phosphate (pNPP) to the yellow-colored p-nitrophenol (pNP), which can be measured spectrophotometrically.

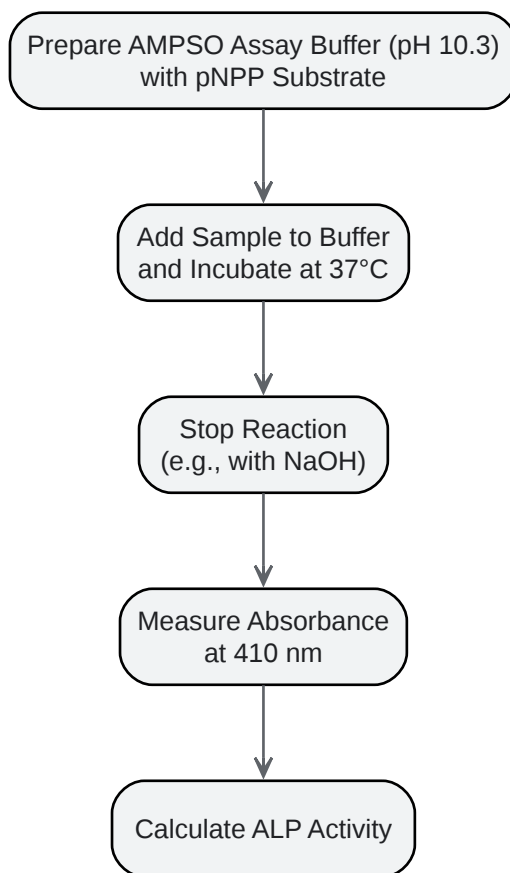
Reagents:

- AMPSO
- p-Nitrophenyl phosphate (pNPP)
- Deionized water
- Hydrochloric acid (HCl) or Sodium Hydroxide (NaOH) for pH adjustment

Protocol:

- Prepare a 1.5 M AMPSO stock solution by dissolving the appropriate amount of AMPSO in deionized water.
- Adjust the pH to 10.3 at 25°C using HCl or NaOH.
- For the working assay buffer, dilute the stock solution to the desired final concentration (e.g., as specified in a kit protocol).
- Prepare a fresh solution of pNPP in the assay buffer before use. A typical concentration is 4 mg/mL.[\[5\]](#)
- Pipette 0.5 mL of the AMPSO assay buffer containing pNPP into appropriate tubes (e.g., for blank and test samples).
- Equilibrate the tubes to 37°C.
- Add 0.1 mL of water to the "Blank" tube.
- Add 0.1 mL of the sample containing alkaline phosphatase (e.g., serum or cell lysate) to the "Test" tube.
- Incubate the reaction at 37°C for a defined period (e.g., 15 minutes).[\[5\]](#)
- Stop the reaction by adding a stop solution, such as 0.05 N NaOH.[\[5\]](#)
- Measure the absorbance of the "Test" sample against the "Blank" at 410 nm.

- The ALP activity is proportional to the rate of increase in absorbance.



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Workflow for an alkaline phosphatase activity assay.

Capillary Zone Electrophoresis (CZE) of Proteins

AMPSO can be a component of the running buffer in CZE for the separation of proteins, particularly when a high pH is required to ensure that most proteins have a net negative charge and migrate towards the anode.

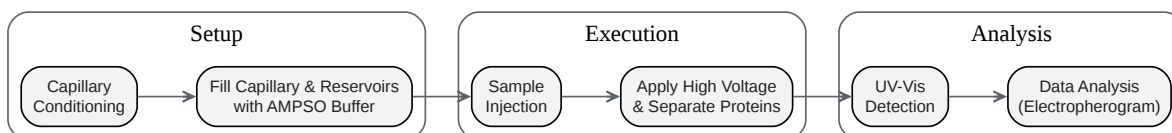
Materials:

- Capillary electrophoresis instrument
- Fused silica capillary
- AMPSO-containing running buffer (e.g., 50 mM AMPSO, pH 9.0)

- Sample buffer (may be of lower ionic strength than the running buffer)
- Protein sample

Protocol:

- Capillary Conditioning: Before first use, and between runs, the capillary should be flushed with appropriate solutions (e.g., 0.1 M NaOH, water, and then the running buffer) to ensure a consistent electroosmotic flow.
- Sample Preparation: Dissolve or dilute the protein sample in the sample buffer. Centrifuge the sample to remove any particulates.
- Electrophoresis:
 - Fill the capillary and buffer reservoirs with the AMPSO running buffer.
 - Inject the sample into the capillary (e.g., by pressure or electrokinetic injection).
 - Apply a high voltage (e.g., 10-30 kV) to initiate the separation.
 - Monitor the separation using a suitable detector (e.g., UV-Vis at 214 nm).
- Data Analysis: Analyze the resulting electropherogram to determine the migration times and peak areas of the separated proteins.



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